

1-Benzyl-4-methylpiperidin-3-one hydrochloride

CAS number 1303968-15-1

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Compound of Interest

Compound Name: 1-Benzyl-4-methylpiperidin-3-one hydrochloride

Cat. No.: B1392318

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An In-Depth Technical Guide to **1-Benzyl-4-methylpiperidin-3-one hydrochloride** (CAS: 1303968-15-1): A Key Intermediate in Modern Drug Discovery

Introduction

1-Benzyl-4-methylpiperidin-3-one hydrochloride (CAS No. 1303968-15-1) is a heterocyclic ketone of significant interest to the pharmaceutical and organic synthesis sectors.^{[1][2]} While a seemingly specialized molecule, it serves as a critical building block, most notably as a key intermediate in the synthesis of Tofacitinib.^{[3][4]} Tofacitinib, a Janus kinase (JAK) inhibitor, is a prominent therapeutic agent for autoimmune diseases, making the efficient and reliable synthesis of its precursors a topic of high importance for drug development professionals.

This guide provides a comprehensive technical overview of **1-Benzyl-4-methylpiperidin-3-one hydrochloride**, moving from its fundamental physicochemical properties and analytical characterization to its synthesis, core applications, and safe handling protocols. The narrative is grounded in the perspective of a senior application scientist, emphasizing not just the "what" but the "why" behind the methodologies, to empower researchers in their drug discovery and development endeavors. The N-benzyl piperidine (N-BP) structural motif, central to this molecule, is frequently utilized by medicinal chemists as a versatile tool to fine-tune both the efficacy and physicochemical properties of drug candidates, offering crucial interactions with target proteins.^{[5][6]}

Part 1: Physicochemical Properties and Analytical Characterization

The foundational step in utilizing any chemical intermediate is a thorough understanding of its identity and purity. The hydrochloride salt form of 1-Benzyl-4-methylpiperidin-3-one offers enhanced stability and solubility in certain solvents compared to its free base, making it amenable to various reaction conditions and simplifying handling.

Chemical and Physical Data Summary

All quantitative data for **1-Benzyl-4-methylpiperidin-3-one hydrochloride** is summarized in the table below for easy reference.

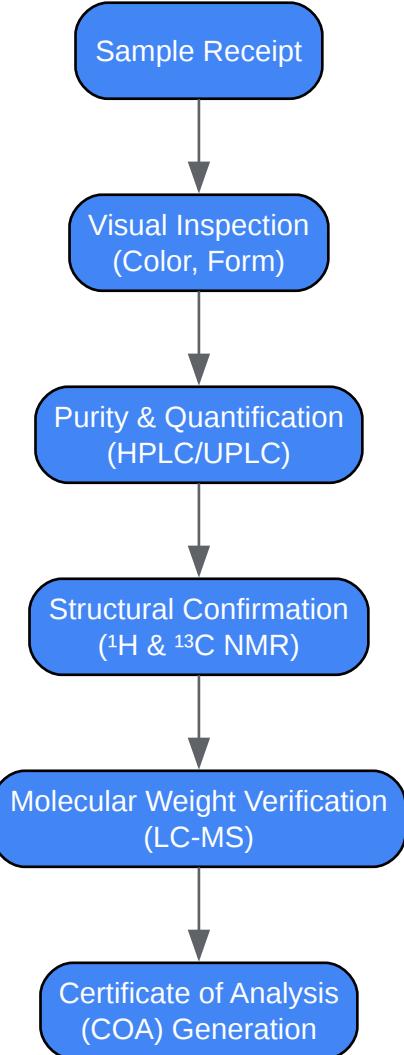
Property	Value	Source(s)
CAS Number	1303968-15-1	[1] [2] [7] [8]
IUPAC Name	1-benzyl-4-methylpiperidin-3-one;hydrochloride	[2]
Molecular Formula	C ₁₃ H ₁₈ ClNO	[1] [2] [3]
Molecular Weight	239.74 g/mol	[2] [3] [8]
SMILES	CC1CCN(CC1=O)CC2=CC=C C=C2.Cl	[2]
InChIKey	PZBKCGGUKLHTJJ- UHFFFAOYSA-N	[2]
Appearance	White to off-white solid (typical)	[1]
Purity	Typically ≥97%	[9]
Storage	Inert atmosphere, 2-8°C, protected from moisture	[7] [10]

Analytical Workflow

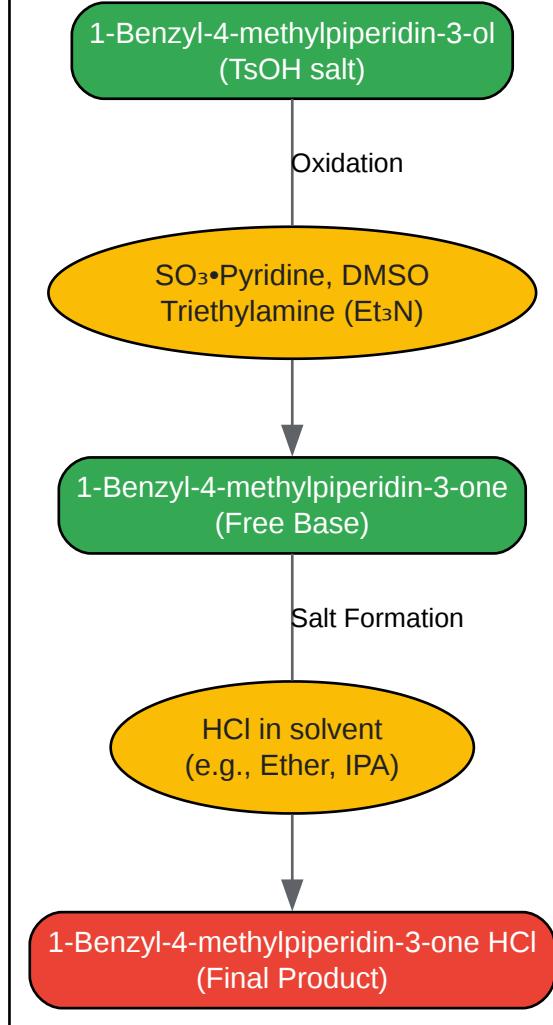
A robust analytical workflow is critical to validate the identity and quality of the starting material, ensuring the reliability of subsequent synthetic steps. The process is self-validating, with each

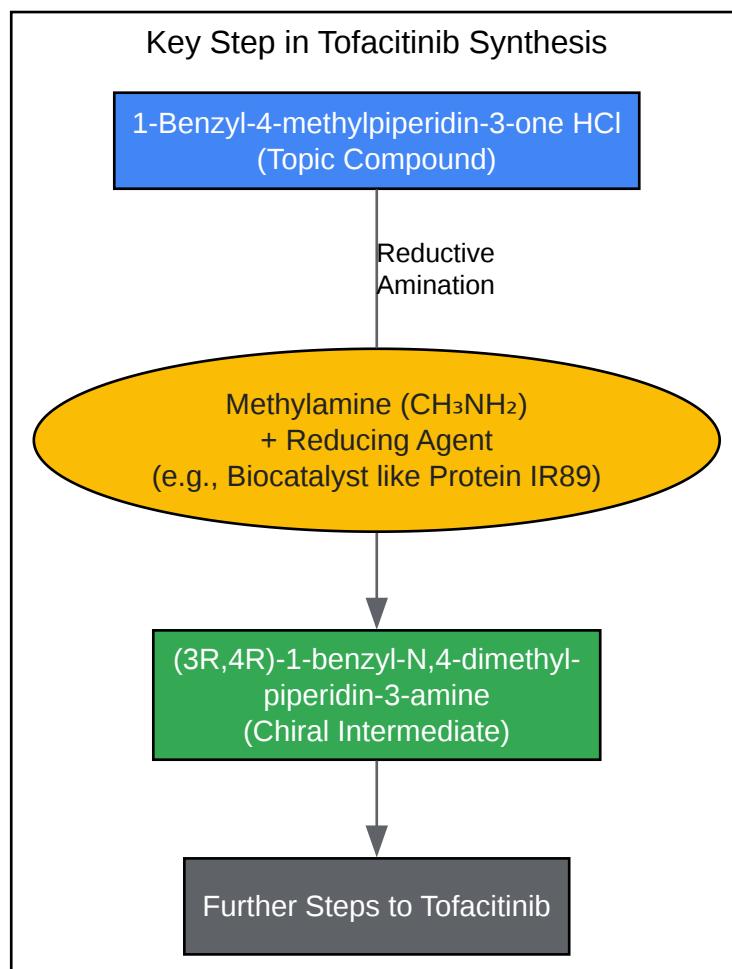
step confirming a different aspect of the compound's profile.

Analytical Characterization Workflow



Synthesis Pathway





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